

Introduction: The Significance of Tetrahedral Monomers in Polymer Science

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Compound of Interest

Compound Name: *Tetrakis(4-vinylphenyl)silane*

Cat. No.: *B12511860*

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In the pursuit of advanced materials with tailored properties, the geometry of molecular building blocks plays a pivotal role. **Tetrakis(4-vinylphenyl)silane**, a molecule possessing a central silicon atom tetrahedrally bonded to four vinylphenyl arms, represents a unique and powerful monomer for the construction of complex three-dimensional polymer architectures. Its rigid, well-defined core and four polymerizable vinyl groups enable the creation of highly crosslinked networks, star-shaped polymers, and porous organic frameworks with exceptional thermal and mechanical stability.

This guide provides a comprehensive overview of **tetrakis(4-vinylphenyl)silane**, from its fundamental chemical structure and synthesis to its characterization and diverse applications in materials science. It is intended for researchers and scientists in polymer chemistry and drug development who seek to leverage the unique attributes of this tetra-functional building block.

Molecular Architecture and Chemical Identity

Tetrakis(4-vinylphenyl)silane (CAS No: 18834-29-2) is an organosilicon compound characterized by a central silicon atom covalently bonded to the phenyl rings of four styrene moieties.[1] The tetrahedral arrangement of these four arms is a direct consequence of the sp^3 hybridization of the silicon atom, leading to a non-planar, three-dimensional structure. This

geometry is crucial as it prevents the dense packing often seen with planar monomers, predisposing the resulting polymers to form porous or high-free-volume materials.

The key reactive sites are the four terminal vinyl (C=C) groups, which are amenable to a variety of polymerization techniques, including free-radical, cationic, and controlled radical polymerizations like Atom Transfer Radical Polymerization (ATRP).^[2]

Key Structural Features:

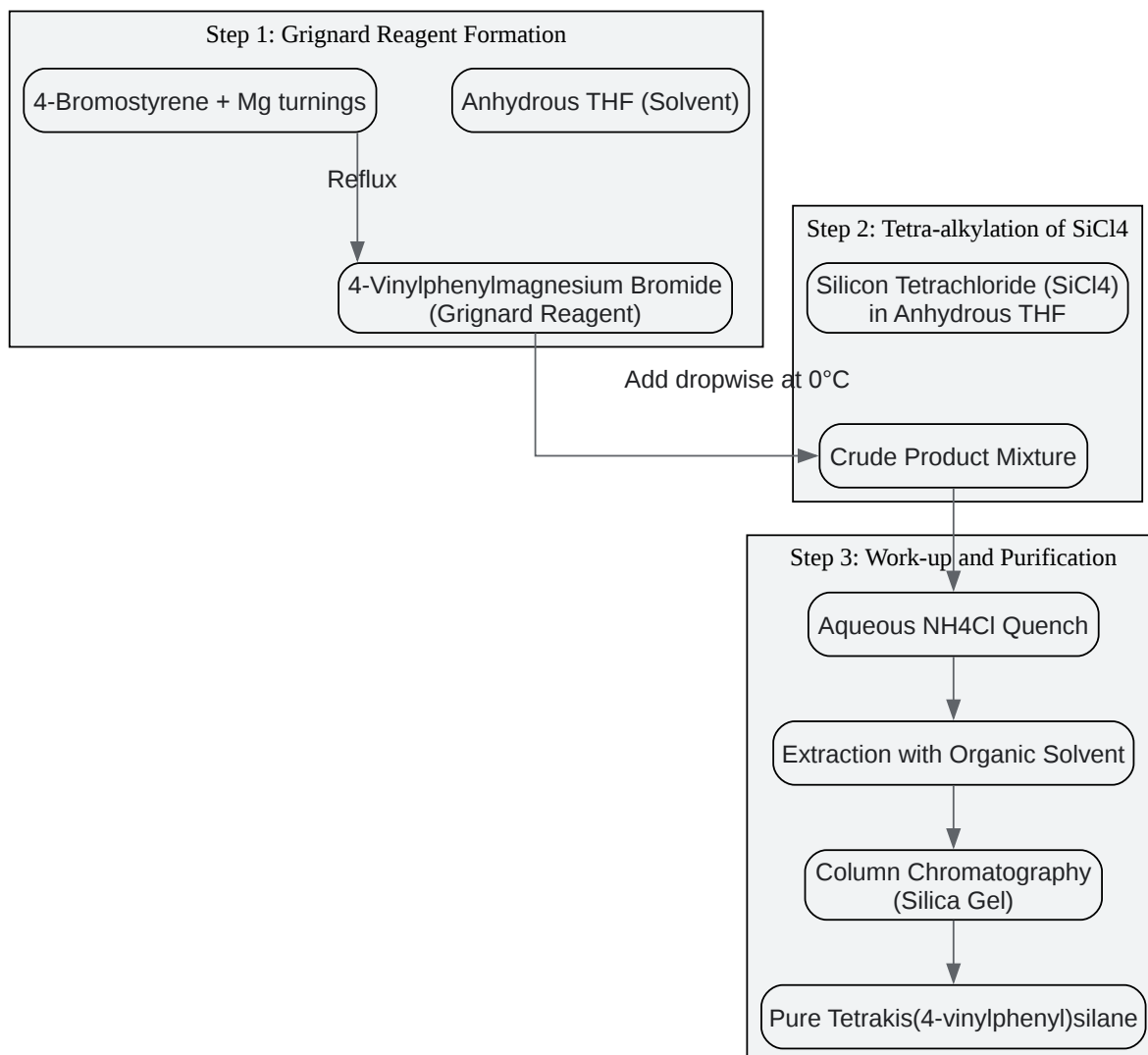
- **Central Core:** A single silicon atom providing a rigid, tetrahedral scaffold.
- **Linking Arms:** Four phenyl groups that provide thermal stability and rigidity.
- **Functional Groups:** Four terminal vinyl groups that serve as points for polymerization or crosslinking.

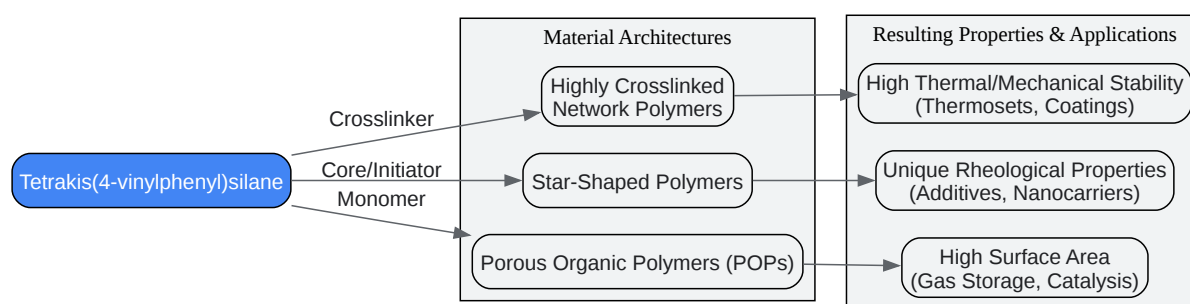
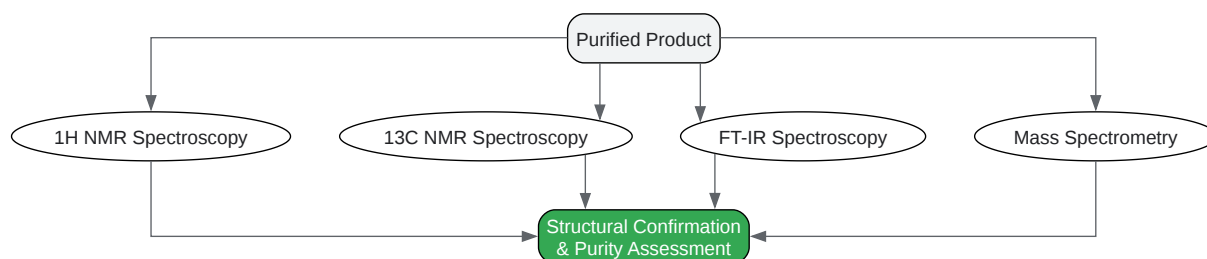
Synthesis and Purification: A Mechanistic Approach

A robust synthesis of **tetrakis(4-vinylphenyl)silane** can be achieved via a Grignard reaction, a cornerstone of organometallic chemistry. This approach offers high yields and utilizes readily available starting materials. The causality behind this choice lies in the high nucleophilicity of the Grignard reagent, which is necessary to displace all four chloride ions from the silicon tetrachloride precursor.

Proposed Synthetic Pathway

The synthesis involves two primary steps: the formation of the Grignard reagent from 4-bromostyrene, followed by its reaction with silicon tetrachloride.





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Sources

- 1. [18834-29-2|Tetrakis\(4-vinylphenyl\)silane|BLD Pharm \[bldpharm.com\]](#)
- 2. [Synthesis of poly\(methyl methacrylate\)-b-poly\[\(4-vinylphenyl\)dimethylsilane\] via atom transfer radical polymerization and its in-chain functionalization - Polymer Chemistry \(RSC\)](#)

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